

The Potent and Selective RORyt Inhibitor: S18-000003

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S18-000003

Cat. No.: B15543338

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Abstract

S18-000003 is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).[1][2] RORyt is a master transcription factor pivotal for the differentiation and function of T-helper 17 (Th17) cells, a lymphocyte subset implicated in the pathogenesis of various autoimmune and inflammatory diseases.[3][4] By targeting RORyt, **S18-000003** effectively suppresses the Th17 signaling pathway and subsequent production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).[2][3] This technical guide provides a comprehensive overview of **S18-000003**, including its target, mechanism of action, quantitative data, and detailed experimental protocols relevant to its study.

Target Identification and Selectivity

The primary molecular target of **S18-000003** is the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt), a nuclear receptor that plays a crucial role in the immune system.[1][2]

In Vitro Activity

S18-000003 demonstrates potent inhibitory activity against human and mouse RORyt. The compound exhibits high selectivity for RORyt over other members of the ROR family.[1]

Assay Type	Target Species	IC50 Value	Reference
Competitive Binding Assay	Human RORyt	<30 nM	[1]
GAL4 Promoter Reporter Assay	Human RORyt	29 nM	[1] [2]
GAL4 Promoter Reporter Assay	Mouse RORyt	340 nM	[1]
ROR Family Members	Other	>10 μ M	[1]

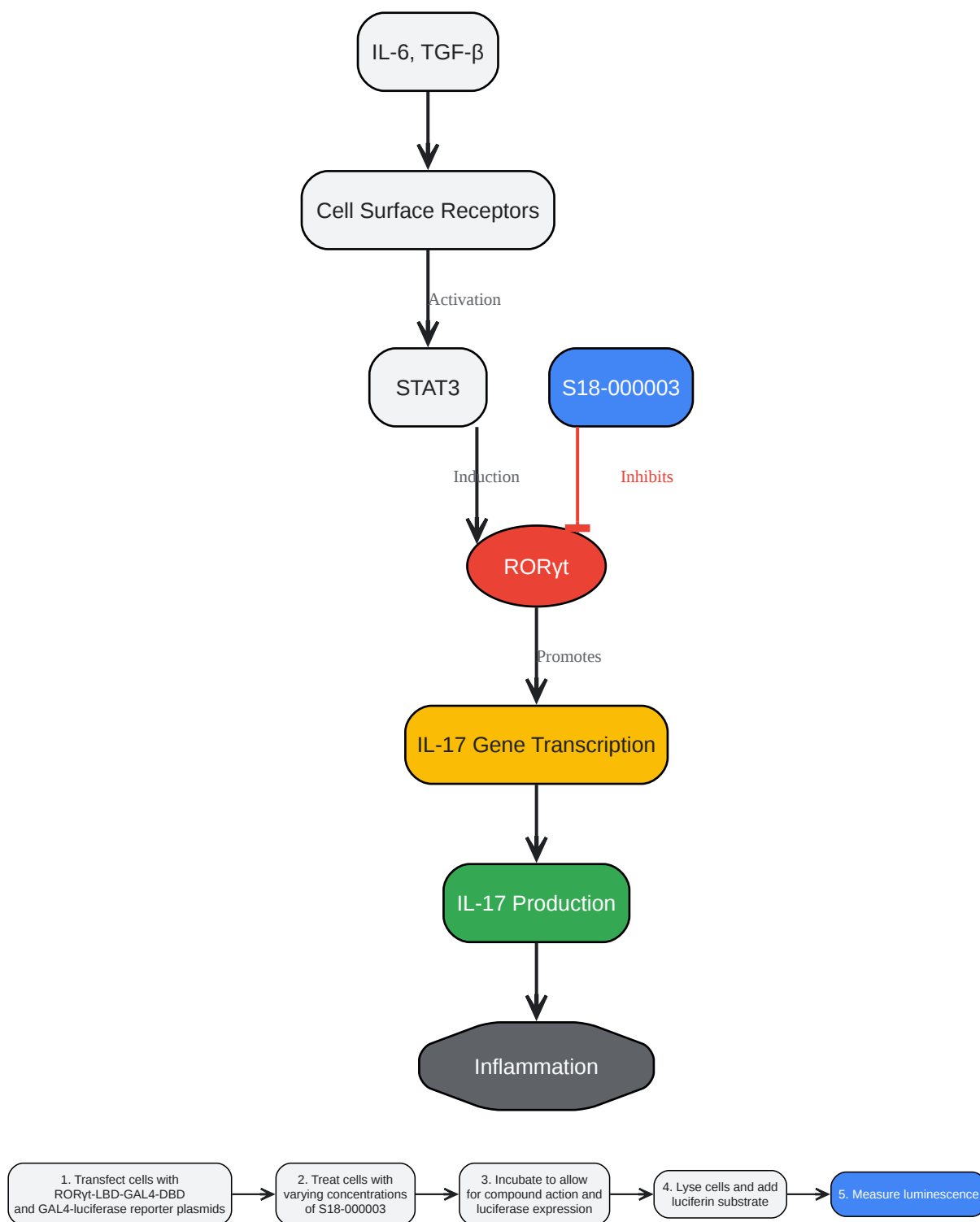
Cellular Activity

In cell-based assays, **S18-000003** effectively inhibits the differentiation of naive CD4+ T cells into pathogenic Th17 cells.[\[1\]](#)

Cell Type	Species	IC50 Value	Reference
Naive CD4+ T cells (Th17 Differentiation)	Human	13 nM	[2]
Splenic Naive CD4+ T cells (Th17 Differentiation)	Mouse	200 nM	[1]

Mechanism of Action: The RORyt Signaling Pathway

RORyt is the key transcription factor for Th17 cell differentiation. Upon activation by upstream signals such as IL-6 and TGF- β , RORyt promotes the transcription of genes encoding for pro-inflammatory cytokines, including IL-17A, IL-17F, and IL-22. **S18-000003** acts by inhibiting the transcriptional activity of RORyt, thereby blocking the entire downstream signaling cascade.[\[2\]](#)
[\[3\]](#)



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- To cite this document: BenchChem. [The Potent and Selective RORyt Inhibitor: S18-000003]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543338#what-is-the-target-of-s18-000003]

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